



Application Notes and Protocols: Betiatide Dosage for Pediatric Renal Scintigraphy

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Compound of Interest		
Compound Name:	Betiatide	
Cat. No.:	B1666921	Get Quote

Disclaimer: The following information is for research and development purposes only and does not constitute medical advice. **Betiatide** is a novel radiopharmaceutical currently under investigation for pediatric renal scintigraphy. Dosage and administration protocols should be determined by qualified professionals and may vary based on institutional guidelines and ongoing research findings.

Introduction

Betiatide is a promising technetium-99m (^{99m}Tc) labeled radiopharmaceutical designed for dynamic renal scintigraphy in pediatric patients. Its favorable pharmacokinetic profile, characterized by rapid renal clearance and low protein binding, allows for high-quality imaging of renal perfusion, function, and drainage with reduced radiation exposure compared to older agents. These application notes provide a comprehensive overview of the current understanding and proposed protocols for the preparation and administration of ^{99m}Tc-**Betiatide** for pediatric renal imaging.

Mechanism of Action

^{99m}Tc-**Betiatide** is an analogue of mercaptoacetyltriglycine (MAG3) and is primarily cleared from the blood by the kidneys through active tubular secretion. Following intravenous administration, ^{99m}Tc-**Betiatide** binds to the organic anion transporters (OATs) in the basolateral membrane of the proximal tubular cells. It is then efficiently transported into the tubular lumen and subsequently excreted into the urine without significant reabsorption. This

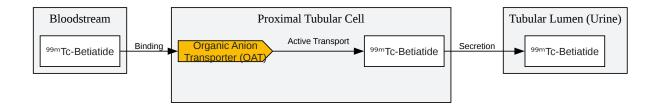


Methodological & Application

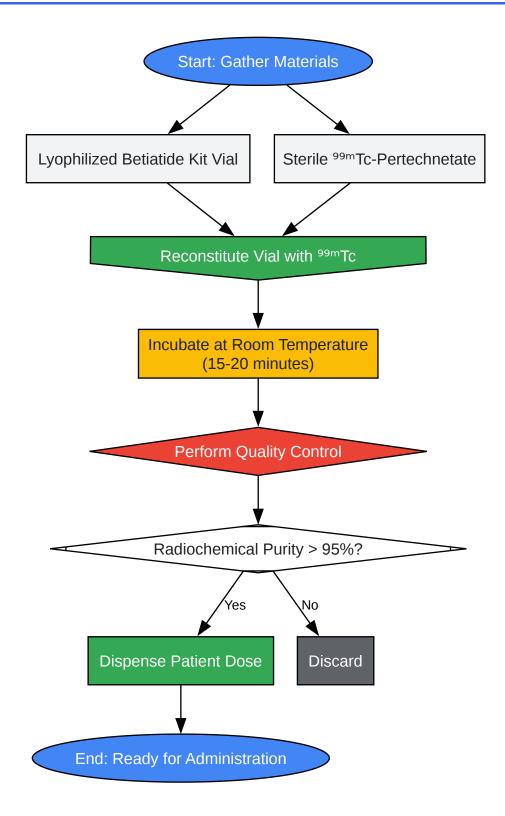
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rapid and nearly exclusive renal excretion pathway allows for the dynamic assessment of renal function.

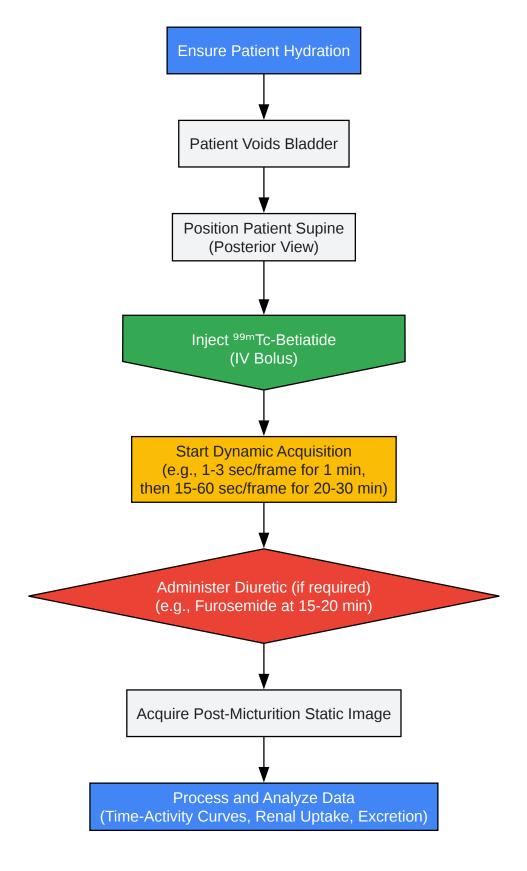












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